

Dealing with temperature spikes in MCC-134 data acquisition

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MCC-134
Cat. No.: B10825966

[Get Quote](#)

MCC-134 Data Acquisition Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address temperature spike issues when using the **MCC-134** data acquisition HAT with a Raspberry Pi.

Troubleshooting Guides

Issue: Sudden and Unexpected Temperature Spikes

This guide will walk you through a systematic approach to identifying and resolving sudden, short-duration increases in your temperature readings.


Step 1: Initial Assessment

Before diving into complex troubleshooting, perform a quick check of the physical setup and data.

Question	Action
Is the spike a single, anomalous point or a sustained increase?	Review your logged data to determine the duration of the spike.
Did the spike correlate with any external event?	Check for any changes in the lab environment that occurred at the time of the spike (e.g., turning on other equipment).
Is the issue affecting one or multiple thermocouple channels?	If multiple channels are affected, the cause is likely environmental or related to the data acquisition system itself.

Step 2: Diagnostic Workflow

Follow this workflow to systematically diagnose the root cause of the temperature spikes.



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for troubleshooting temperature spikes.

Step 3: Detailed Troubleshooting Procedures

A. Verify Thermocouple Connections

Loose or improper connections are a frequent cause of erratic readings.

- Procedure:

- Power down the Raspberry Pi and **MCC-134**.
- Inspect the screw terminals on the **MCC-134**. Ensure that the thermocouple wires are securely fastened.
- Verify the polarity of the connection. For most thermocouples, the red wire is the negative lead.^[1] Reversing the polarity will lead to incorrect temperature readings when the temperature changes.^[1]
- If using thermocouple extension wires, ensure they are of the correct type and that the connection points are clean and secure.

B. Analyze Environmental Factors

The **MCC-134** can be sensitive to its operating environment.^{[2][3]}

- Procedure:
 - Electromagnetic Interference (EMI): Identify potential sources of EMI near your setup. This can include motors, fluorescent lights, and other laboratory equipment.^[4]
 - Mitigation: Move the **MCC-134** and thermocouple wiring away from these sources. Use shielded thermocouple wires to minimize interference.^[4]
 - Airflow and Ambient Temperature: Sudden changes in airflow or ambient temperature can cause temperature fluctuations.^{[2][3]}
 - Mitigation: Position your setup away from vents, doorways, or equipment that cycles on and off, producing heat.^{[3][5]} A steady, gentle airflow can help dissipate heat and reduce errors.^{[2][3][5]}
 - Ground Loops: Multiple ground points in your setup can create ground loops, which induce noise in the thermocouple circuit.^{[4][6]}
 - Mitigation: Ensure your system is grounded at a single point.^[6]

C. Investigate the Raspberry Pi

The Raspberry Pi itself can be a source of heat and electrical noise.

- Procedure:
 - Processor Load: High CPU load on the Raspberry Pi can increase its temperature, which can affect the accuracy of the **MCC-134**'s cold junction compensation.[\[2\]](#)[\[3\]](#)[\[5\]](#) Running a program that fully loads all 4 cores on the Raspberry Pi processor can raise the temperature of the processor above 70 °C.[\[2\]](#)[\[3\]](#)[\[5\]](#) Running a program that only loads 1 core will operate approximately 20 °C cooler.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Mitigation: Optimize your data acquisition script to be as efficient as possible. Close any unnecessary programs running on the Raspberry Pi.
 - HAT Stacking: If you are using multiple HATs, the position of the **MCC-134** is important.
 - Mitigation: Place the **MCC-134** as the furthest HAT from the Raspberry Pi to minimize heat transfer from the processor.[\[2\]](#)[\[3\]](#)[\[5\]](#)

D. Inspect the Thermocouple Sensor

A damaged or faulty thermocouple can produce erroneous readings. The **MCC-134** is equipped with open-thermocouple detection (OTD) to help identify broken or disconnected thermocouples.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Procedure:
 - Visually inspect the entire length of the thermocouple wire for any signs of damage, such as frayed insulation or kinks.
 - Check the thermocouple junction for any signs of corrosion or physical damage.
 - If you suspect the thermocouple is faulty, replace it with a known good sensor to see if the issue persists.

Frequently Asked Questions (FAQs)

Q1: What is the **MCC-134** and what is it used for?

The **MCC-134** is a thermocouple measurement Hardware Attached on Top (HAT) designed for use with a Raspberry Pi.[5][10][11] It provides four isolated thermocouple inputs, allowing for professional-grade temperature measurements in a variety of research and development applications.[3][7][11] It features a 24-bit A/D converter for high-resolution readings.[7][10][11]


Q2: What could be causing my temperature readings to suddenly spike?

Sudden temperature spikes can be caused by a variety of factors, which can be broadly categorized as either environmental or system-related.

Category	Potential Causes
Environmental	Electromagnetic Interference (EMI) from nearby equipment, sudden changes in ambient temperature or airflow, ground loops.[2][3][4][6]
System-Related	Loose or reversed thermocouple connections, high Raspberry Pi CPU load, incorrect HAT stacking, damaged thermocouple sensor.[1][2][3]
Sensor-Related	Damaged or degraded thermocouple wires, corrosion at the thermocouple junction.

Q3: How does the Raspberry Pi's processor temperature affect the **MCC-134**?

The Raspberry Pi's processor generates heat, especially under high load.[2][3] This heat can radiate to the **MCC-134**, affecting the accuracy of its cold junction compensation (CJC) sensors.[2][3] The **MCC-134** has three high-resolution CJC sensors to accurately measure the temperature of the screw terminals where the thermocouples connect.[5][8] However, significant temperature gradients across the board can still introduce errors.[2][3]



[Click to download full resolution via product page](#)

Caption: The influence of Raspberry Pi CPU heat on **MCC-134** measurements.

Q4: What is "open-thermocouple detection"?

Open-thermocouple detection (OTD) is a feature of the **MCC-134** that allows it to detect if a thermocouple has become disconnected or if the wire has broken.^{[5][7][8][9]} This is a valuable diagnostic tool that can help you quickly identify sensor hardware problems.

Q5: What are some best practices to ensure accurate temperature measurements with the **MCC-134**?

To achieve the most accurate and stable readings, consider the following best practices:

Best Practice	Rationale
Minimize Raspberry Pi CPU Load	Reduces heat generated by the processor, improving cold junction compensation accuracy. [2][3][5]
Ensure Steady Airflow	Helps to dissipate heat and maintain a stable thermal environment around the MCC-134.[2][3][5]
Position MCC-134 Away from Pi in a Stack	Minimizes direct heat transfer from the Raspberry Pi's processor.[2][3][5]
Use Shielded Thermocouple Wires	Reduces the impact of electromagnetic interference (EMI) on your measurements.[4]
Ensure a Single Ground Point	Prevents ground loops that can introduce electrical noise into the thermocouple circuit.[6]
Regularly Inspect Connections and Wires	Proactively identifies potential issues like loose connections or damaged wires before they affect your data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [dataloggerinc.com](https://www.dataloggerinc.com) [dataloggerinc.com]
- 2. TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 – Digilent Blog [digilent.com]
- 3. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]
- 4. NOISE REDUCTION TIPS FOR THERMOCOUPLE MEASUREMENTS - News [geocorpinc.com]
- 5. [idm-instrumentos.es](https://www.idm-instrumentos.es) [idm-instrumentos.es]

- [6. 15 Most common thermocouple problems and solutions \[COMPLETE GUIDE\] \[jumo.group\]](#)
- [7. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® - Digilent \[diligent.com\]](#)
- [8. jensentools.com \[jensentools.com\]](#)
- [9. MCC134 Thermocouple Measurement DAQ HAT - Digilent | DigiKey \[digikey.be\]](#)
- [10. Tech Brief: Environmental Effects on Thermocouples | Electronics Cooling \[electronics-cooling.com\]](#)
- [11. What factors affect the accuracy of thermocouple cold junction temperature compensation? - Knowledge \[superbheating.com\]](#)
- To cite this document: BenchChem. [Dealing with temperature spikes in MCC-134 data acquisition]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10825966/docs#dealing-with-temperature-spikes-in-mcc-134-data-acquisition\]](https://www.benchchem.com/product/b10825966/docs#dealing-with-temperature-spikes-in-mcc-134-data-acquisition)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check